

health and safety data sheet for 2-(Pentyloxy)ethanol

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Compound of Interest

Compound Name: **2-(Pentyloxy)ethanol**

Cat. No.: **B1594470**

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An In-depth Technical Guide to the Health and Safety Data for **2-(Pentyloxy)ethanol**

Disclaimer: The information provided in this document is intended for researchers, scientists, and drug development professionals. It is a compilation of publicly available data and is for informational purposes only. For specific safety and handling procedures, always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer and follow all applicable local, state, and federal regulations. Experimental data for **2-(pentyloxy)ethanol** is limited; therefore, data from structurally related compounds has been included for a more comprehensive assessment and is clearly indicated.

Chemical Identification

2-(Pentyloxy)ethanol is a glycol ether, a class of solvents known for their amphiphilic properties, possessing both hydrophilic and hydrophobic characteristics.^[1] This dual nature makes them versatile in various applications.^[1]

| Identifier | Value | Source |
|-------------------|---|---|
| IUPAC Name | 2-(pentyloxy)ethanol | [2] |
| Synonyms | Ethylene glycol monopentyl ether, Pentylglycol, 2-hydroxyethyl pentyl ether | [3] |
| CAS Number | 6196-58-3 | [1] [2] [3] |
| Molecular Formula | C ₇ H ₁₆ O ₂ | [1] [2] |
| InChI Key | QVQDALFNSIKMBH-UHFFFAOYSA-N | [1] |

Physicochemical Properties

A significant portion of the available data on the physicochemical properties of **2-(pentyloxy)ethanol** is derived from computational models rather than direct experimental determination.[\[1\]](#)

| Property | Value | Unit | Source / Method |
|---|--------------------------------|-------------------|---|
| Molecular Weight | 132.20 | g/mol | [1] [2] |
| Appearance | Colorless Liquid (presumed) | - | General for glycol ethers |
| Density | 1.11 | g/cm ³ | [1] |
| Water Solubility | 24 | g/L | [1] |
| logP (Octanol/Water Partition Coefficient) | 1.3 | - | Computed by XLogP3 [2] |
| Normal Boiling Point (T _{boil}) | 466.15 (Predicted) | K | Joback Method [3] |
| Normal Melting Point (T _{fus}) | 225.93 (Predicted) | K | Joback Method [3] |
| Enthalpy of Vaporization (Δ _{vap} H°) | 69.58 (Predicted) | kJ/mol | Joback Method [3] |
| Critical Temperature (T _c) | 643.03 (Predicted) | K | Joback Method [3] |
| Critical Pressure (P _c) | 2946.00 (Predicted) | kPa | Joback Method [3] |

Hazard Identification and Classification

While specific GHS classification for **2-(pentyloxy)ethanol** is not consistently available, related compounds and general safety documents indicate potential hazards. For the structurally similar compound 2-(2-Pentyloxy ethoxy)-ethanol (CAS: 18912-81-7), the following hazards are listed.[\[4\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)

- H335: May cause respiratory irritation.[4]

Precautionary Statements (General for Glycol Ethers):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

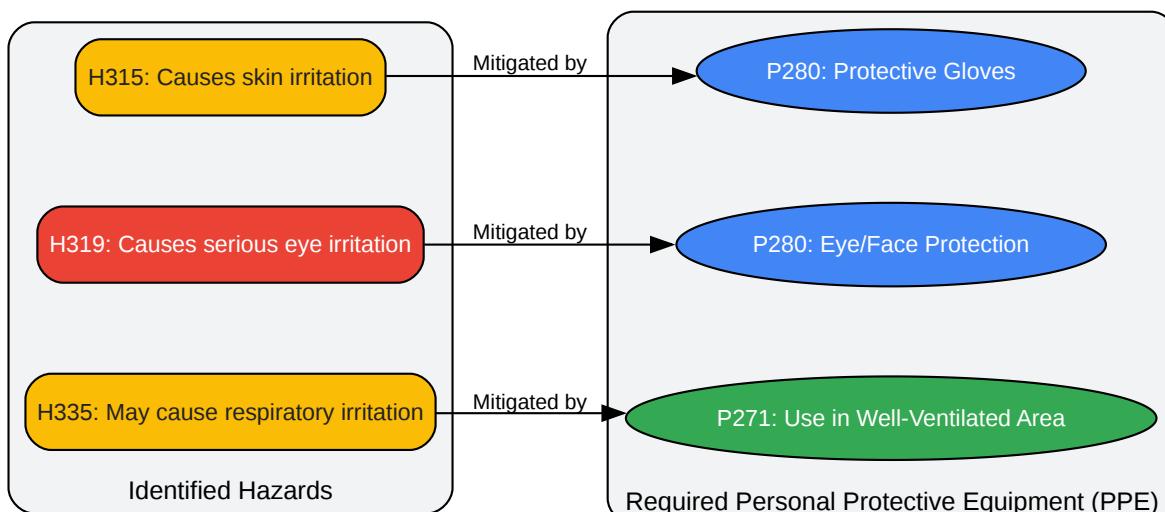


Figure 1: Hazard Identification and Protective Measures

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Caption: Figure 1: Logical relationship between identified hazards for related glycol ethers and the corresponding protective measures.

Toxicological Information

Experimental toxicological data for **2-(pentyloxy)ethanol** is scarce.^[1] The information below is based on data for the homologous compound 2-(Hexyloxy)ethanol (CAS: 112-25-4), which has a slightly longer alkyl chain. The critical health effects identified for this analogue are acute toxicity via oral and dermal routes and skin corrosion/irritation.^[6]

| Endpoint | Species | Route | Value | Classification | Source |
|--|----------|------------|-------------|----------------|------------------------------|
| Acute Oral Toxicity (LD ₅₀) | Rat | Oral | 738 | mg/kg bw | Harmful if swallowed |
| Acute Dermal Toxicity (LD ₅₀) | Rabbit | Dermal | 721 | mg/kg bw | Harmful in contact with skin |
| Acute Inhalation Toxicity (LC ₅₀) | Rodent | Inhalation | > 85 (4-hr) | ppm | Low toxicity |
| Skin Irritation/Corrosion | In vitro | EpiDerm™ | - | Corrosive | |

Experimental Protocols

Detailed experimental protocols for the studies on 2-(hexyloxy)ethanol are not fully described in the available summaries. However, they are reported to be consistent with standardized guidelines from the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity (OECD Test Guideline 401):
 - Objective: To determine the median lethal dose (LD₅₀) after a single oral administration.
 - Methodology: A group of fasted laboratory rats (e.g., Sprague-Dawley) are administered the substance by gavage. A range of doses is used across different groups. The animals are observed for a period of 14 days for signs of toxicity and mortality. Body weight is

recorded weekly. At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.

- Endpoint: The LD₅₀ is calculated, which is the statistically estimated dose that is expected to be lethal to 50% of the tested animals. Signs of toxicity for 2-(hexyloxy)ethanol included sluggishness, unsteady gait, and prostration.[6]
- Acute Dermal Toxicity (OECD Test Guideline 402):
 - Objective: To determine the LD₅₀ following a single dermal application.
 - Methodology: The substance is applied uniformly to a shaved area (at least 10% of the body surface) on the backs of rabbits. The area is covered with a porous gauze dressing for 24 hours. Animals are observed for 14 days for toxicity and mortality.
 - Endpoint: The dermal LD₅₀ is calculated. Signs of toxicity for 2-(hexyloxy)ethanol included salivation, sluggishness, unsteady gait, skin irritation, ulceration, and a comatose appearance.[6]
- Skin Corrosion (OECD Test Guideline 431 - In Vitro EpiDerm™ Skin Corrosivity Test):
 - Objective: To assess the potential of a chemical to cause skin corrosion using a reconstituted human epidermis model.
 - Methodology: The test chemical is applied topically to the surface of the 3D skin tissue model. After specific exposure periods (e.g., 3 minutes and 1 hour), the chemical is removed, and the tissue is rinsed. Cell viability is then measured using a colorimetric assay (e.g., MTT assay), which quantifies the reduction of MTT dye by mitochondrial dehydrogenases of viable cells into a blue formazan salt.
 - Endpoint: A chemical is identified as corrosive if the cell viability falls below specific thresholds after the defined exposure times. 2-(Hexyloxy)ethanol tested positive in this assay, supporting its classification as corrosive.[6]

First Aid Measures

Immediate medical attention is recommended in case of significant exposure. First aid procedures should be followed promptly.

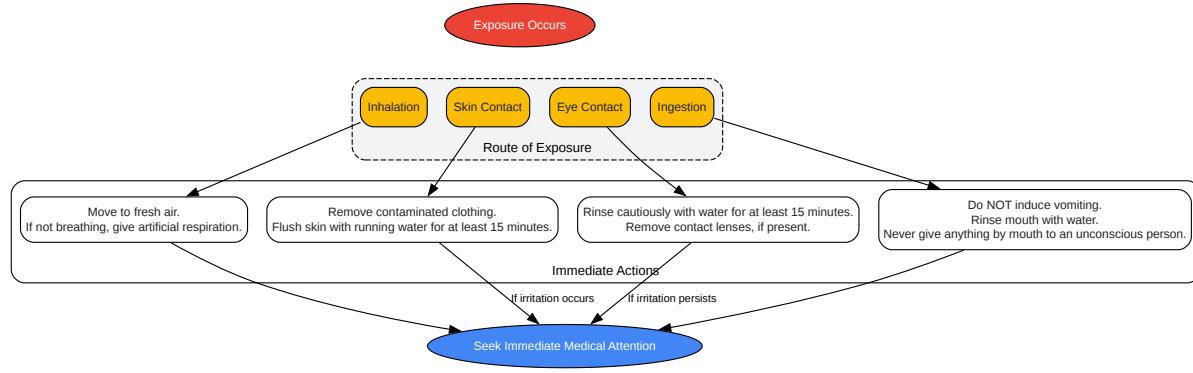


Figure 2: First Aid Emergency Workflow

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Caption: Figure 2: Standard first aid workflow for different routes of exposure to hazardous chemicals.

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical aid.[5][7]
- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with large amounts of running water and soap for at least 15 minutes.[5][8]
- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open.[5] Remove contact lenses if present and easy to do.[5]
- Ingestion: Do NOT induce vomiting.[9] Rinse the mouth thoroughly with water.[7] Never give anything by mouth to an unconscious person.[9]

Fire-Fighting Measures

Glycol ethers are generally combustible liquids.[\[10\]](#) Ethanol, a related alcohol, is highly flammable, and fires involving polar solvents require specific extinguishing media.[\[11\]](#)[\[12\]](#)

| Parameter | Recommendation | Source |
|--------------------------------|--|--------|
| Suitable Extinguishing Media | Water spray, dry chemical, carbon dioxide, or alcohol-resistant foam (AR-AFFF). [5] [12] | |
| Unsuitable Extinguishing Media | Water jet (may spread fire). [13] Standard AFFF foam may be ineffective as ethanol can break it down. [12] | |
| Specific Hazards | Vapors are heavier than air and may travel to a source of ignition and flash back. [14] [15] Containers may explode when heated. [14] | |
| Protective Equipment | Wear self-contained breathing apparatus (SCBA) and full protective gear. [14] | |

Accidental Release Measures

Proper containment and cleanup are essential to prevent environmental contamination and exposure to personnel.

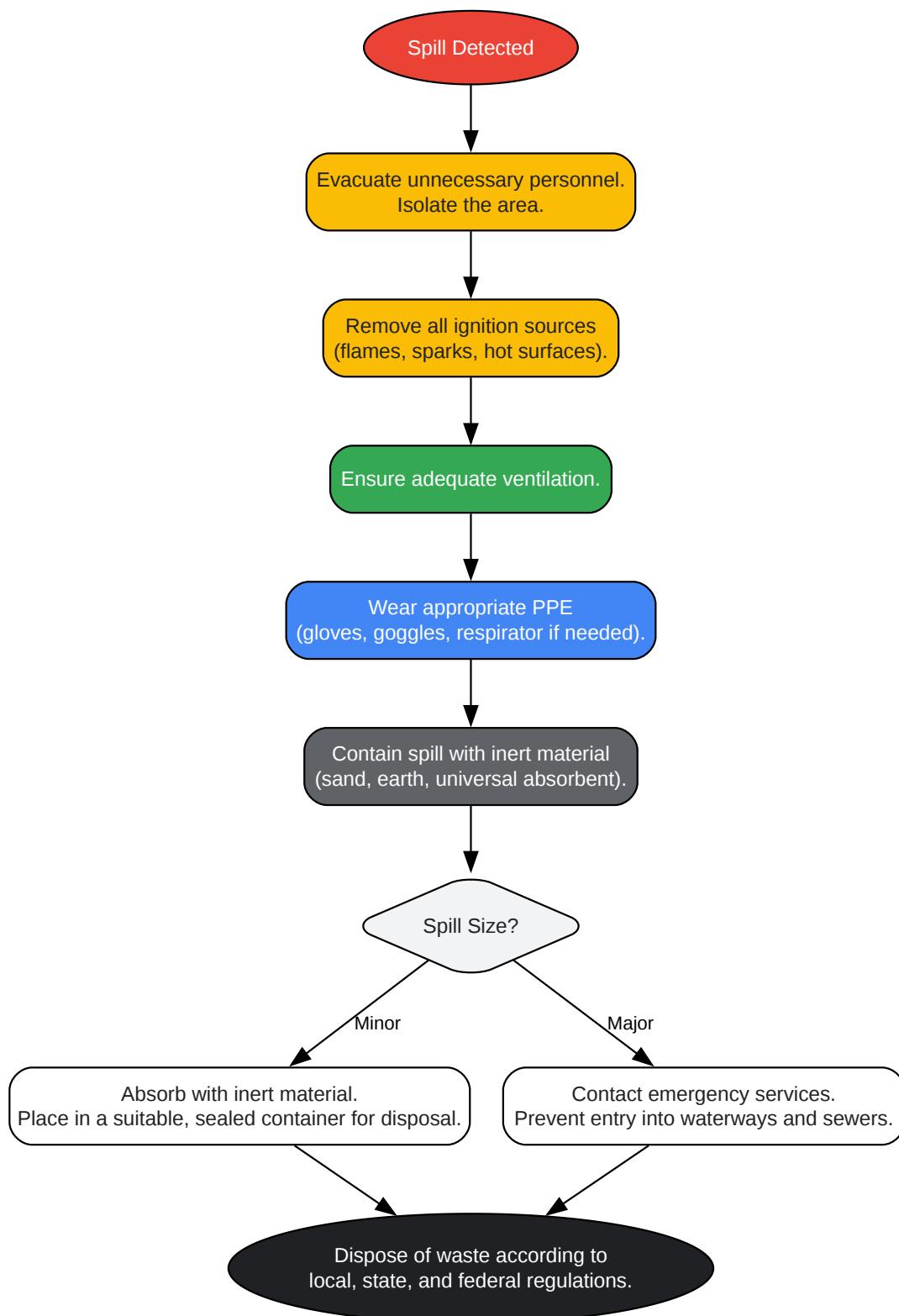


Figure 3: Accidental Spill Response Protocol

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Caption: Figure 3: A logical workflow for responding to an accidental chemical spill.

- Personal Precautions: Avoid contact with skin and eyes and inhalation of vapors.[5] Remove all sources of ignition.[16]
- Environmental Precautions: Prevent the product from entering drains, sewers, or waterways. [5]
- Containment and Cleaning: For minor spills, absorb with an inert, non-combustible material (e.g., sand, vermiculite) and place it into a suitable container for disposal.[5][17] For major spills, dike the area and contact emergency services.[15]

Handling and Storage

Safe handling and storage practices are critical to minimizing risks associated with combustible and irritating chemicals.

| Parameter | Recommendation | Source |
|-----------|---|--------|
| Handling | <p>Use in a well-ventilated area.</p> <p>[18] Avoid contact with skin, eyes, and clothing.[10] Ground and bond containers when transferring material to prevent static discharge.[18]</p> | |
| Storage | <p>Store in a cool, dry, well-ventilated place away from heat, sparks, and open flames.</p> <p>[10][18] Keep containers tightly closed.[10] Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[8][9]</p> | |

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are necessary to minimize worker exposure.

| Control | Specification | Source |
|------------------------|--|---------|
| Engineering Controls | Use only in well-ventilated areas, preferably with local exhaust ventilation. Ensure eyewash stations and safety showers are close to the workstation. | [14] |
| Eye/Face Protection | Wear chemical safety goggles or a face shield (compliant with EN166 or OSHA 29 CFR 1910.133). | [14] |
| Skin Protection | Wear chemically resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact. | [8][19] |
| Respiratory Protection | Not typically required under normal use with adequate ventilation. If vapor concentrations are high, use a NIOSH-approved respirator with an organic vapor cartridge. | [8] |
| Hygiene Measures | Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday. Do not eat, drink, or smoke in work areas. | [7][9] |

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